

An In-depth Technical Guide to the Physical and Chemical Properties of Cedrelopsin

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Compound of Interest

Compound Name: Cedrelopsin

Cat. No.: B026933

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the publicly available scientific information on **Cedrelopsin**. It is important to note that detailed experimental data, including specific physical constants, comprehensive spectral analyses, and dedicated mechanistic studies on its signaling pathways, are not extensively reported in the currently accessible literature. This guide, therefore, provides a foundational overview based on existing knowledge and general principles in natural product chemistry and pharmacology.

Introduction

Cedrelopsin is a natural coumarin, a class of benzopyrone compounds known for their diverse pharmacological activities. It is primarily isolated from the trunk bark of *Cedrelopsis grevei*, a plant native to Madagascar.^[1] Recent studies have highlighted its potential as a cytotoxic agent against various cancer cell lines, making it a molecule of interest for further investigation in drug discovery and development. This guide aims to consolidate the known physical and chemical properties of **Cedrelopsin**, outline general experimental approaches for its study, and discuss its potential biological mechanisms of action.

Physicochemical Properties

Detailed quantitative physical properties of **Cedrelopsin** are not widely published. The available information is summarized below.

Table 1: General and Physicochemical Properties of **Cedrelopsin**

Property	Value	Source(s)
IUPAC Name	5-hydroxy-2,2-dimethyl-10-(2-methylprop-1-enyl)-2H,8H-pyrano[2,3-f]chromen-8-one	N/A
CAS Number	19397-28-5	[1]
Molecular Formula	C ₁₅ H ₁₆ O ₄	
Molecular Weight	260.29 g/mol	
Appearance	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Purity (Commercially Available)	≥95% - ≥98%	
Source	Trunk bark of Cedrelopsis grevei	[1]

Note: Specific values for melting point, boiling point, and quantitative solubility (e.g., in mg/mL) are not readily available in the reviewed literature.

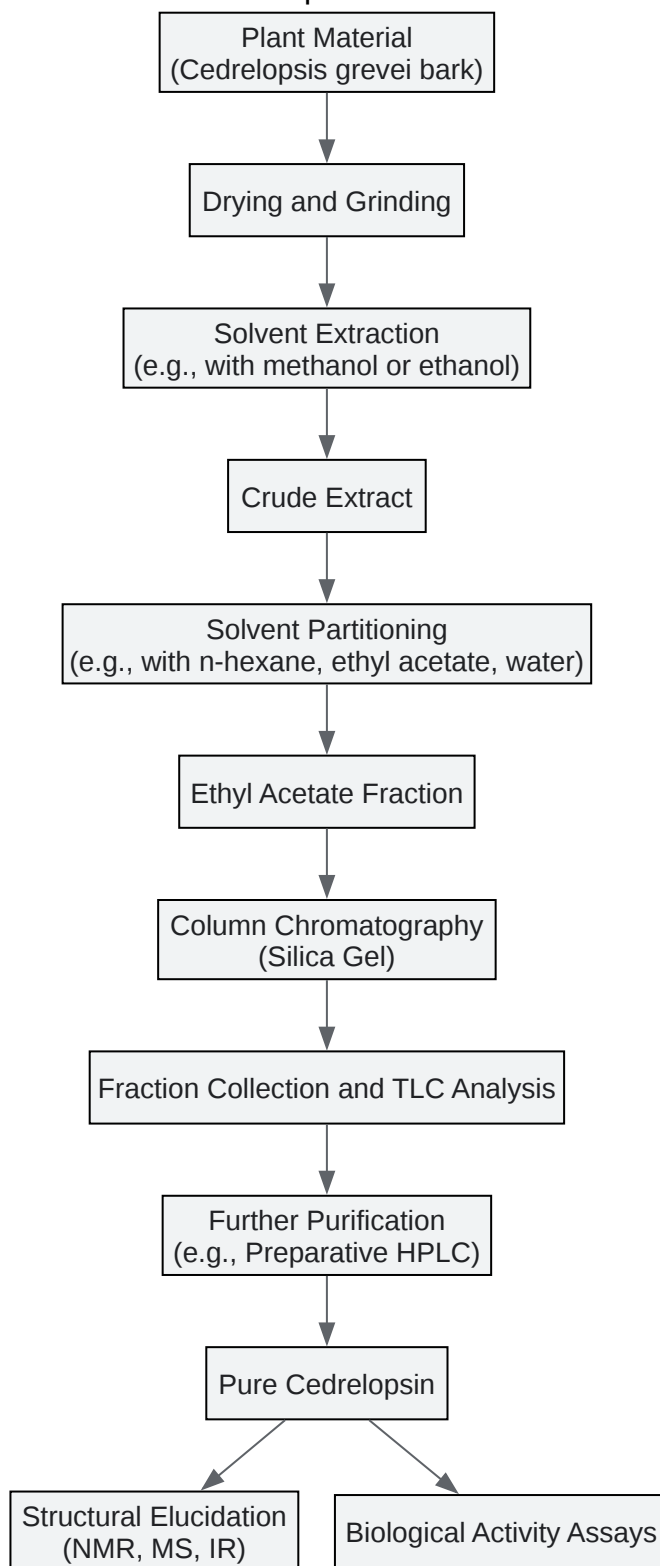
Experimental Protocols

A detailed, standardized protocol for the isolation and purification of **Cedrelopsin** is not published. However, a general workflow can be inferred from standard practices in natural product chemistry.

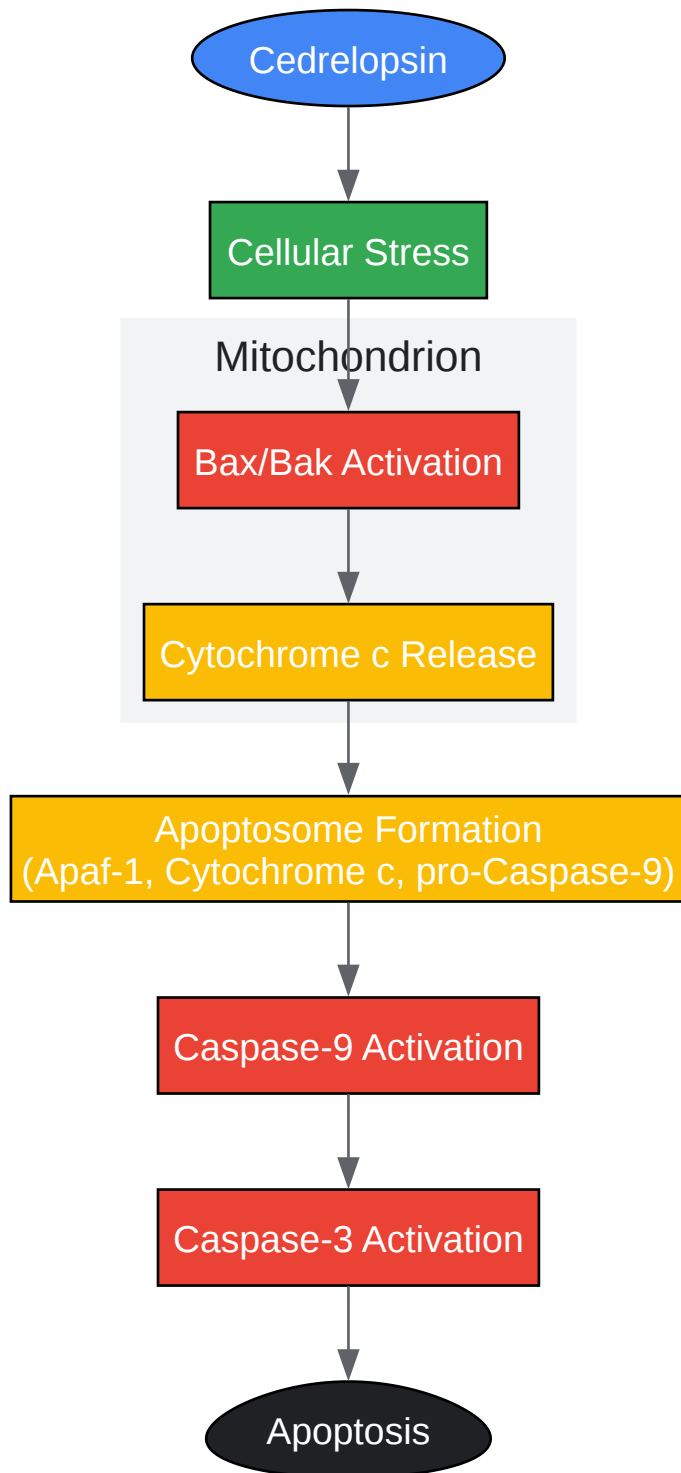
General Workflow for Isolation and Purification

The isolation of **Cedrelopsin** from its natural source, *Cedrelopsis grevei*, typically involves extraction followed by chromatographic separation. The following diagram illustrates a generalized workflow.

General Workflow for Cedrelopsin Isolation and Characterization



Hypothesized Intrinsic Apoptosis Pathway for Cedrelopsin

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References

- 1. Cedrelopsin | 19397-28-5 [amp.chemicalbook.com]
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